

propamocarb soil drench application rates

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Propamocarb hydrochloride

CAS No.: 25606-41-1

Cat. No.: S562066

[Get Quote](#)

Identity and Properties of Propamocarb

Propamocarb is primarily used as its **hydrochloride salt** for fungal disease control [1] [2].

- **Chemical Name (IUPAC):** Propyl 3-(dimethylamino)propylcarbamate [1]
- **CAS Registry No.:** 24579-73-5 (propamocarb) [2]
- **Synonym:** Propamocarb-HCl [1]
- **Molecular Formula:** C₉H₂₀N₂O₂ [1] [2]
- **Formulation:** Often supplied as an aqueous solution (e.g., Previcur N) containing 722 grams per liter of **propamocarb hydrochloride** [1].
- **Mode of Action:** Systemic fungicide with protective action; absorbed by roots and leaves and translocated within the plant. It is a lipid synthesis inhibitor classified under **FRAC Code 28** [2].
- **Solubility:** Highly soluble in water (>700 g/L at 25°C) [1].

Detailed Application Notes

Target Pests and Crops

Propamocarb is specifically active against Oomycetes fungi, including genera such as *Pythium*, *Phytophthora*, *Peronospora*, and *Bremia* [1] [2]. It is used on a variety of crops, with registered uses across many countries [1].

- **Example Pests Controlled:** Late blight, root rot, damping off, downy mildew [2].

- **Example Applications:** Tomatoes, cucumbers, lettuce, peppers, strawberries, and ornamentals [1] [2].

Soil Drench Application Rates

The appropriate application rate depends on the target crop, application method, and formulation. The following table summarizes historical and current application rates for **propamocarb hydrochloride**, based on a formulation containing 72.2% active ingredient [1].

Table 1: Propamocarb Soil Drench Application Guidelines

Country (Historical Data)	Commodity	Application Rate (Formulation)	Application Rate (a.i.)	Application Method Notes
Austria	Cucumbers	0.25% : 3 L/m ²	5.4 g/m ²	Post-seeding drench
	Cucumbers	0.15% : 0.2 L/plant	0.22 g/plant	Post-plant drench (repeat after 4 weeks)
Germany (FR)	Cucurbits & Tomatoes	0.15% : 6 L/m ²	6.5 g/m ²	Pre-plant drench
	Tomatoes	0.15% : 0.2 L/plant	0.22 g/plant	Post-plant drench
Netherlands	Cucumbers & Tomatoes	0.1% : 5 L/m ²	3.6 g/m ²	Pre-plant drench
	Tomatoes	0.1% : 0.25-0.5 L/plant	0.2-0.4 g/plant	Post-plant drench
France	Vegetables & Strawberries	14 mL/m ²	10.1 g/m ²	Drench
		300 mL/m ³	217 g/m ³	Soil incorporation
Italy	Vegetables	8-12 mL/m ²	5.7-8.7 g/m ²	Pre-plant drench

Current Usage Guidance: For the 2025 season, Bayer advises that **no more than 6060 g of propamocarb per hectare** should be applied per crop to protect its long-term efficacy [3]. Always consult local regulatory authorities for the most up-to-date approved rates and labels in your region.

Experimental Protocol: Residue Dissipation Study

This protocol is adapted from a published study investigating the dissipation of different propamocarb formulations in potatoes, using High-Performance Liquid Chromatography with a Diode Array Detector (HPLC-DAD) [4].

Field Trial and Sample Preparation

- **Experimental Design:** Establish field plots with the crop of interest (e.g., potatoes). Apply the commercial formulations (e.g., Previcur-N 72.2% SL or Proplant 72.2% SL) according to the recommended soil drench application rate. Collect crop samples (e.g., leaves, tubers) at predetermined intervals after application (e.g., 0, 1, 3, 5, 7, 10, 14 days) [4].
- **Sample Preparation:** Use the **QuEChERS** methodology for sample preparation [4]:
 - **Extraction:** Homogenize a representative sample and extract with acetonitrile.
 - **Partitioning:** Add salts (e.g., $MgSO_4$, NaCl) to induce phase separation and partition.
 - **Clean-up:** Use dispersive Solid-Phase Extraction (d-SPE) with sorbents like PSA and C18 to remove interfering co-extractives.

HPLC-DAD Analysis

- **Instrumentation:** High-Performance Liquid Chromatography system coupled with a Diode Array Detector.
- **Quantification:** Use the HPLC-DAD to quantify propamocarb residues in the prepared samples. The results can be used to determine the half-life ($t_{1/2}$) of the fungicide and to suggest a safe pre-harvest interval (PHI) [4].

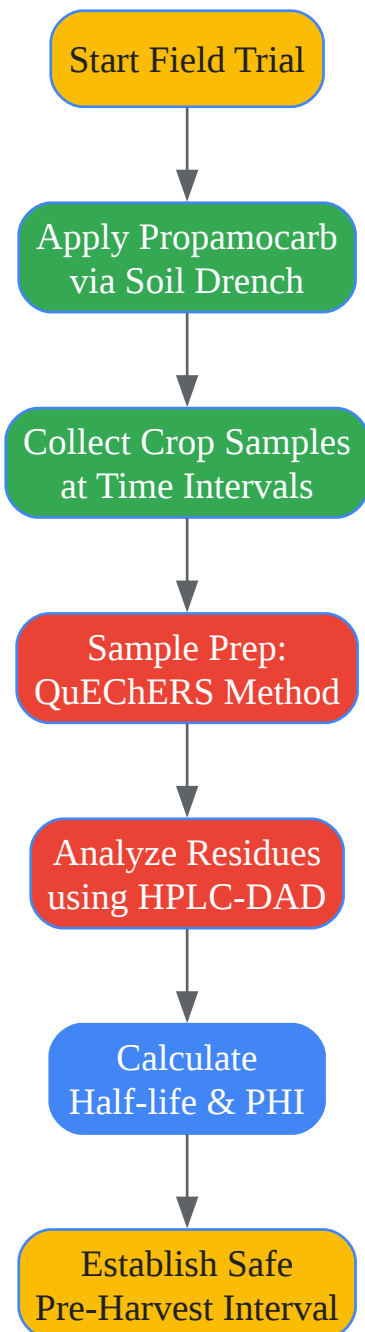
Data and Calculations

- **Dissipation Kinetics:** Plot residue concentration against time. The half-life can be calculated from the curve. Studies have shown half-lives of 2.26 days for Previcur-N and 6.29 days for Proplant in

potatoes [4].

- **Pre-Harvest Interval (PHI):** Based on the dissipation data, a safe waiting period can be established before harvest. For the studied formulations, a PHI of at least 3 days for Previcur-N and 10 days for Proplant was suggested [4].

The workflow for this experimental protocol is summarized below.



[Click to download full resolution via product page](#)

Resistance Management and Safety

- **Resistance Management:** Propamocarb has no reported resistance and remains effective against new late blight strains [3]. To protect its efficacy:
 - **Always apply in a mixture** with another fungicide from a different cross-resistance group that has sufficient activity on the target pathogen [3].
 - **Alternate** with fungicides from different mode-of-action groups throughout the season [3].
- **Toxicological Profile:** Propamocarb has low general toxicity for mammals [5].
 - It is not a carcinogen or mutagen [5].
 - The acceptable daily intake (ADI) is 0.24 mg/kg body weight per day, and the acute reference dose (ARfD) is 0.84 mg/kg body weight [6].
 - It is classified as a suspected endocrine disruptor by the PPDB database [2].
- **Ecological Consideration:** Propamocarb is highly soluble and has low persistence in soil (DT₅₀ of 14 days) [2]. However, it is highly volatile, raising concerns about drift to neighboring areas [5]. Applicators must follow label directions to mitigate risks.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 685 Propamocarb (Pesticide residues in food: 1984 evaluations) [inchem.org]
 2. (Ref: SN 39744) Propamocarb [sitem.herts.ac.uk]
 3. New late blight strains complicate control in [cropscience.bayer.co.uk]
 4. Dissipation rate of different commercial formulations ... [sciencedirect.com]
 5. Propamocarb [en.wikipedia.org]
 6. Modification of the existing maximum residue level for propamocarb in... [pmc.ncbi.nlm.nih.gov]
- To cite this document: Smolecule. [propamocarb soil drench application rates]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b562066#propamocarb-soil-drench-application-rates>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com